

Endogenous Sources of 1-Stearoyl-sn-glycerol: An In-depth Technical Guide

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Compound of Interest

Compound Name: 1-Stearoyl-sn-glycerol

Cat. No.: B134734

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Stearoyl-sn-glycerol is a monoacylglycerol (MAG) that plays a crucial role as an intermediate in lipid metabolism and as a signaling molecule. As a 1-acyl-sn-glycerol, it consists of a glycerol backbone with a stearic acid molecule esterified at the sn-1 position. Found in human plasma and various tissues, this lipid molecule is implicated in fundamental cellular processes. This technical guide provides a comprehensive overview of the endogenous sources, metabolic pathways, and analytical methodologies related to **1-Stearoyl-sn-glycerol**, tailored for professionals in research and drug development.

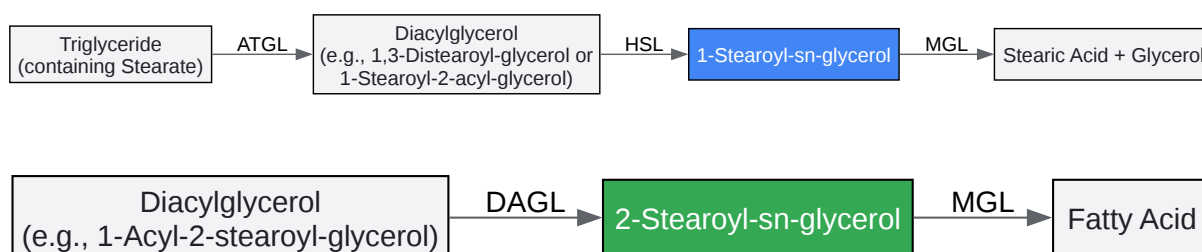
Endogenous Biosynthesis and Metabolic Pathways

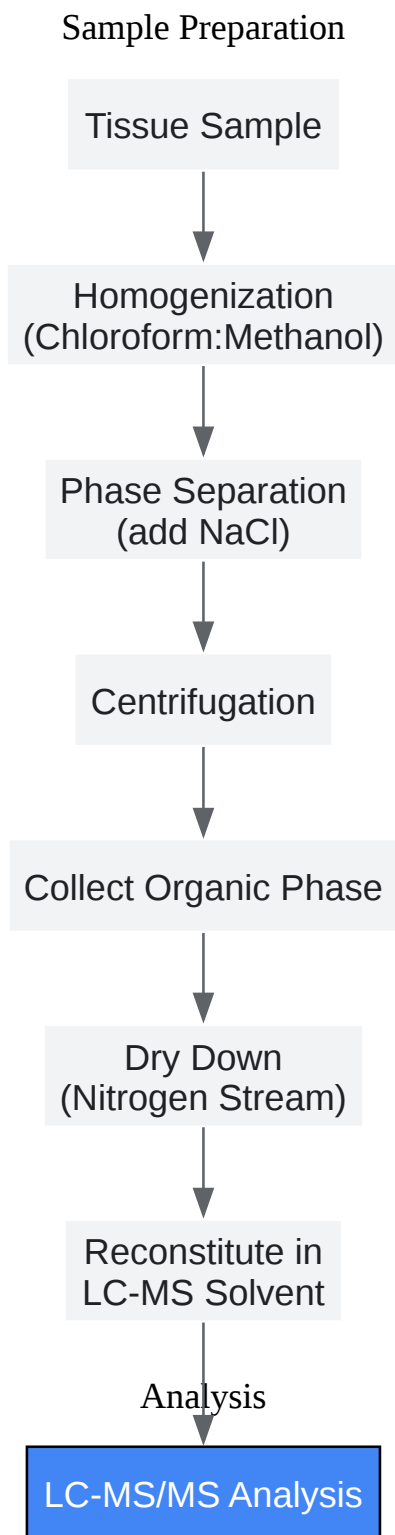
The primary endogenous source of **1-Stearoyl-sn-glycerol** is the catabolism of triglycerides (TGs) and diglycerides (DGs). This process, known as lipolysis, is carried out by a series of lipases that sequentially hydrolyze the ester bonds of the glycerol backbone.

Lipolysis of Triglycerides

Triglycerides, the main form of stored energy in adipocytes, are hydrolyzed in a stepwise manner to release fatty acids and glycerol. **1-Stearoyl-sn-glycerol** is an intermediate in this pathway. The key enzymes involved are:

- Adipose Triglyceride Lipase (ATGL): This enzyme initiates lipolysis by hydrolyzing the first fatty acid from a triglyceride, producing a diglyceride.
- Hormone-Sensitive Lipase (HSL): HSL exhibits broad substrate specificity, hydrolyzing triglycerides, diglycerides, and monoacylglycerols. Its primary role in this cascade is the hydrolysis of diglycerides to monoacylglycerols, including **1-Stearoyl-sn-glycerol**. HSL can also hydrolyze the final fatty acid from the monoacylglycerol.[1][2][3]
- Monoacylglycerol Lipase (MGL): MGL is the final enzyme in the lipolytic pathway, responsible for hydrolyzing monoacylglycerols into a free fatty acid (stearic acid in this case) and glycerol.[4][5]





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